

EUK-118 Stock Solution: Preparation and Storage Protocols for Research Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: EUK-118

Cat. No.: B12405715

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

EUK-118 is a synthetic salen-manganese complex that exhibits superoxide dismutase (SOD) and catalase mimetic properties.^{[1][2]} As a catalytic scavenger of reactive oxygen species (ROS), **EUK-118** and its analogues are valuable tools in studying and mitigating oxidative stress in various biological systems. This document provides detailed application notes and protocols for the preparation, storage, and use of **EUK-118** stock solutions to ensure experimental reproducibility and efficacy. **EUK-118** is a structural analog of EUK-8 and EUK-134, but with significantly reduced activity.^[1]

Data Presentation

Chemical and Physical Properties of EUK-118

Property	Value
CAS Number	186299-34-3
Molecular Formula	C ₂₂ H ₂₅ MnN ₂ O ₈
Molecular Weight	500.4 g/mol
Appearance	Crystalline solid
Purity	≥95%

Solubility of EUK-118

Solvent	Solubility
DMSO	20 mg/mL
Ethanol	1 mg/mL
PBS (pH 7.2)	0.2 mg/mL

Experimental Protocols

Protocol 1: Preparation of a 10 mM EUK-118 Stock Solution in DMSO

This protocol describes the preparation of a concentrated primary stock solution of **EUK-118** in dimethyl sulfoxide (DMSO).

Materials:

- **EUK-118** (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or glass vials with Teflon-lined caps
- Calibrated analytical balance
- Calibrated micropipettes and sterile filter tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation: In a biological safety cabinet, ensure all materials are sterile. Clean the work surface with 70% ethanol.
- Weighing **EUK-118**: Tare a sterile, amber microcentrifuge tube on the analytical balance. Carefully weigh 5.0 mg of **EUK-118** powder directly into the tube.
- Solvent Addition: Add 999.2 μL of anhydrous DMSO to the tube containing the **EUK-118** powder. This will yield a final concentration of 10 mM (based on a molecular weight of 500.4 g/mol).
- Dissolution: Tightly cap the tube and vortex at medium speed until the **EUK-118** is completely dissolved. The solution should be clear. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquoting and Storage: Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name (**EUK-118**), concentration (10 mM in DMSO), preparation date, and your initials.
- Storage: Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years). Protect from light.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the primary 10 mM **EUK-118** stock solution to a working concentration for direct application to cell cultures. A typical final concentration for similar antioxidant compounds in cell culture is in the range of 10-100 μM .

Materials:

- 10 mM **EUK-118** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes

Procedure:

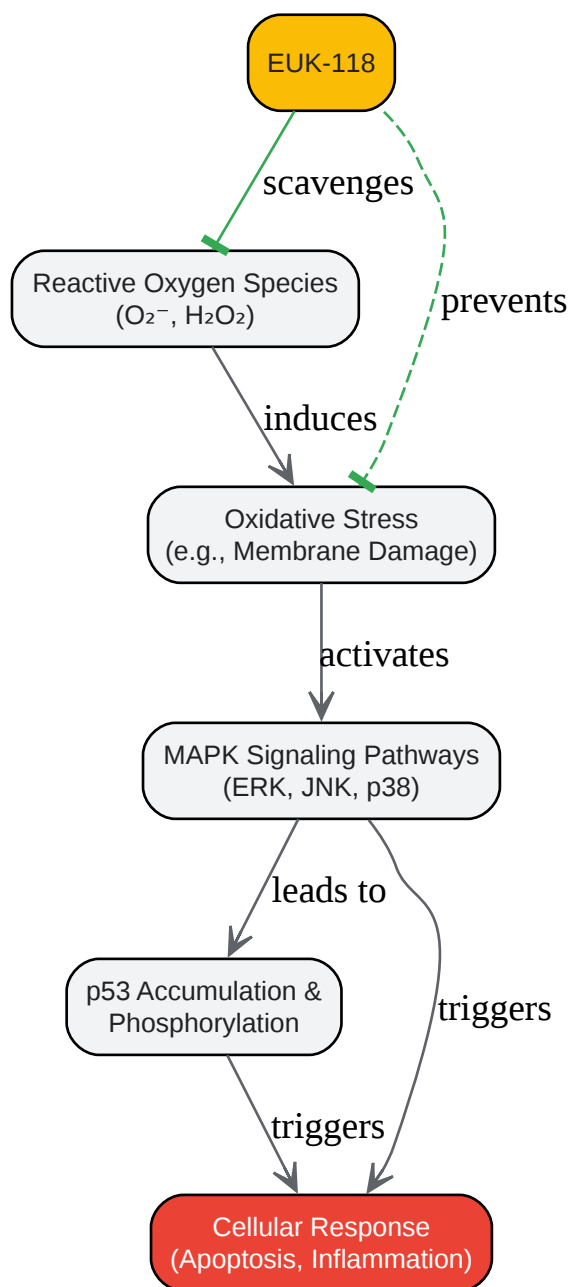
- Intermediate Dilution (Recommended): It is recommended to first prepare an intermediate dilution of the 10 mM stock solution in sterile cell culture medium. For example, to prepare a 1 mM intermediate stock, dilute the 10 mM stock 1:10 in the medium (e.g., 5 μ L of 10 mM **EUK-118** + 45 μ L of medium). This helps to minimize the final concentration of DMSO in the cell culture.
- Final Dilution: Add the appropriate volume of the intermediate or primary stock solution to the final volume of cell culture medium to achieve the desired final concentration.
 - Example for a 50 μ M final concentration in 1 mL of medium: Add 50 μ L of the 1 mM intermediate stock to 950 μ L of cell culture medium.
- Mixing: Gently mix the final working solution by pipetting up and down before adding it to the cells.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (diluted in culture medium to the same final concentration as the **EUK-118** treatment) to the cell culture. This is crucial as DMSO can have biological effects on its own.[\[3\]](#)[\[4\]](#)

Signaling Pathway and Experimental Workflow

EUK-118 Mechanism of Action

EUK-118 functions as a synthetic mimetic of two key antioxidant enzymes: superoxide dismutase (SOD) and catalase. Its primary mechanism of action is the catalytic scavenging of reactive oxygen species (ROS). Specifically, it dismutates superoxide radicals (O_2^-) into oxygen and hydrogen peroxide (H_2O_2), and then converts the hydrogen peroxide into water and oxygen. By reducing the levels of these harmful ROS, **EUK-118** can protect cells from oxidative damage.

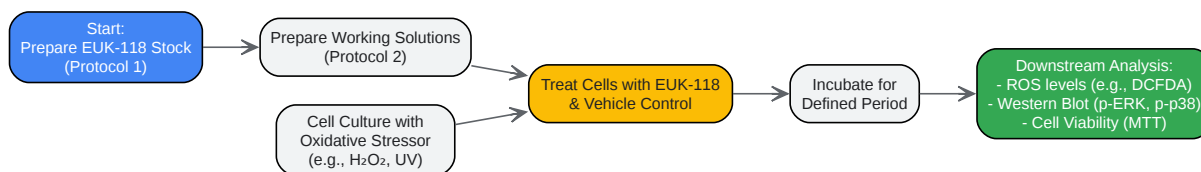
A closely related and more potent analog, EUK-134, has been shown to inhibit the activation of Mitogen-Activated Protein Kinase (MAPK) pathways, including ERK, JNK, and p38, and to reduce the accumulation of the tumor suppressor protein p53 in response to UVB-induced oxidative stress.[5][6] It is hypothesized that by preventing oxidative damage to the cell membrane, these compounds can mitigate the downstream signaling cascades that lead to inflammation and apoptosis.[5]



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway modulated by **EUK-118**.

Experimental Workflow for Assessing EUK-118 Efficacy



[Click to download full resolution via product page](#)

Caption: General workflow for in vitro **EUK-118** experiments.

Storage and Stability

Proper storage of **EUK-118** stock solutions is critical to maintain their chemical integrity and biological activity.

Parameter	Recommendation	Rationale
Storage Temperature	-20°C (short-term) or -80°C (long-term)	Lower temperatures slow down the rate of chemical degradation.
Solvent	Anhydrous DMSO	Minimizes hydrolysis of the compound. DMSO is a good solvent that is compatible with most cell culture applications at low final concentrations (<0.5%).
Aliquoting	Store in single-use aliquots	Avoids repeated freeze-thaw cycles which can lead to degradation of the compound and introduction of contaminants.
Light Exposure	Store in amber or light-blocking containers	Protects the compound from photodegradation.
Moisture	Use anhydrous solvent and seal containers tightly	Prevents hydrolysis and maintains the concentration of the stock solution.

While specific long-term stability data for **EUK-118** in DMSO is not readily available in the literature, following these best practices for storing chemical compounds will maximize the shelf-life of the stock solution. It is recommended to perform a quality control check (e.g., by assessing its activity in a simple assay) if the stock solution has been stored for an extended period.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. EUK 118 - Immunomart [[immunomart.com](https://www.immunomart.com)]
- 3. Effect of temozolomide on the U-118 glioma cell line - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. A synthetic superoxide dismutase/catalase mimetic (EUK-134) inhibits membrane-damage-induced activation of mitogen-activated protein kinase pathways and reduces p53 accumulation in ultraviolet B-exposed primary human keratinocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Superoxide Dismutase Mimics: Chemistry, Pharmacology, and Therapeutic Potential - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [EUK-118 Stock Solution: Preparation and Storage Protocols for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12405715/docs#euk-118-stock-solution-preparation-and-storage-protocols-for-research-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)